

Application Note: Functionalization of the Vinyl Group in Tri-tert-butyl(ethenyl)silane

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Compound of Interest

Compound Name: *Tri-tert-butyl(ethenyl)silane*

CAS No.: 89200-87-3

Cat. No.: B14144979

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Subject: Steric-Controlled Functionalization of Supersilyl-Protected Alkenes Molecule: **Tri-tert-butyl(ethenyl)silane** [

] Date: October 26, 2023 Version: 1.2 (Internal Technical Release)

Part 1: Introduction & Physicochemical Profile

The "Steric Fortress" Concept

Tri-tert-butyl(ethenyl)silane represents a unique class of vinyl silanes where the silicon center is shielded by three bulky tert-butyl groups. Often referred to in advanced organosilicon literature as a "Supersilyl" derivative (a term also applied to tris(trimethylsilyl)silyl groups), this specific motif [

] offers exceptional kinetic stability.

Unlike trimethylvinylsilane (TMS-vinyl), which is prone to desilylation under acidic or nucleophilic attack, the

group acts as a "steric fortress." It effectively blocks trajectory to the silicon atom, forcing reactions to occur exclusively at the vinyl group while preventing silicon-carbon bond cleavage.

Physicochemical Properties

Property	Value / Characteristic	Implication for Functionalization
Formula		High lipophilicity; requires non-polar solvents (Hexane, DCM).
Steric Bulk	Cone Angle	Reagents cannot attack the -carbon easily; high -regioselectivity.
Si-C Bond	Highly Stable	Resistant to protodesilylation (unlike TMS); survives strong acids/bases.
Electronic Effect	Strong -donor	Increases electron density of the vinyl group; activates towards electrophiles.

Part 2: Functionalization Protocols

Module A: Anti-Markovnikov Hydroboration-Oxidation

Objective: Synthesis of 2-(tri-tert-butylsilyl)ethanol. Mechanism: The massive steric bulk of the

group reinforces the natural anti-Markovnikov tendency of hydroboration. Boron exclusively attacks the terminal (

) carbon to avoid the steric clash at the

-position.

Reagents

- Substrate: **Tri-tert-butyl(ethenyl)silane** (1.0 equiv)
- Hydroboration Agent: 9-BBN (0.5 M in THF) or

(1.0 M)

- Oxidant:

(30% aq), NaOH (3.0 M aq)

- Solvent: Anhydrous THF

Step-by-Step Protocol

- Setup: Flame-dry a 50 mL Schlenk flask and cool under Argon. Add **Tri-tert-butyl(ethenyl)silane** (1.0 mmol) and anhydrous THF (5 mL).
- Hydroboration: Cool the solution to

• Dropwise add 9-BBN (1.2 mmol, 2.4 mL).
 - Note: 9-BBN is preferred over

for higher regioselectivity, though the steric bulk of the silane makes
acceptable.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4 hours.
 - Checkpoint: Monitor by TLC (stain with

; the silane is UV inactive/weak).
- Oxidation: Cool the reaction mixture back to

•
 - Add NaOH (3.0 M, 2 mL) slowly.
 - Add

(30%, 2 mL) dropwise. Caution: Exothermic.
- Workup: Stir at

for 1 hour to ensure complete oxidation of the C-B bond. Extract with Diethyl Ether (). Wash combined organics with brine, dry over , and concentrate.

- Purification: Flash chromatography (Hexanes/EtOAc 9:1).

Expected Outcome: >95% yield of the primary alcohol. No secondary alcohol (Markovnikov product) is observed due to steric prohibition.

Module B: Electrophilic Bromination (Dibromide Formation)

Objective: Synthesis of (1,2-dibromoethyl)tri-tert-butylsilane. Challenge: Standard vinyl silanes often undergo substitution (desilylation) with bromine. The

group prevents nucleophilic attack on Silicon, forcing the reaction to proceed via addition to form the stable dibromide.

Reagents

- Substrate: **Tri-tert-butyl(ethenyl)silane**^[1]
- Electrophile: Bromine () or Pyridinium Tribromide
- Solvent: (DCM) or

Step-by-Step Protocol

- Dissolution: Dissolve the silane (1.0 mmol) in DCM (10 mL) at .
- Addition: Add (1.05 equiv) dropwise as a solution in DCM.

- Observation: The red color of bromine should disappear rapidly, indicating consumption.
- Mechanistic Control: Stir at

for 30 mins.
 - Insight: The intermediate is a bromonium ion. The bulky Si group stabilizes the transition state but prevents the typical "elimination of silyl bromide" seen with TMS derivatives.
- Quench: Add saturated

(sodium thiosulfate) to remove excess bromine.
- Isolation: Extract with DCM, dry over

.
- Result: The product is the 1,2-dibromide.[\[2\]](#)
 - Note: Attempting to eliminate HBr to form the

-bromo vinyl silane requires a strong, non-nucleophilic base (e.g., LTMP) due to the shielding of the

-proton.

Module C: Radical Addition (Giese-Type)

Objective: C-C bond formation at the

-position. Rationale: The

group is an excellent stabilizer for

-silyl radicals.

Protocol Summary

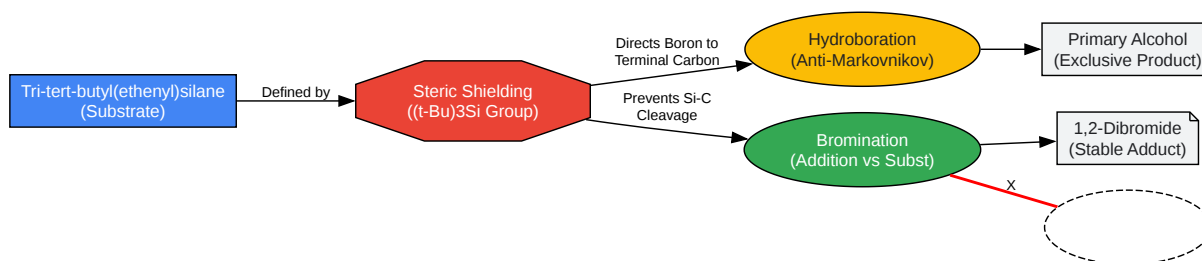
- Radical Source: Alkyl halide (

) + AIBN/Bu₃SnH (or photoredox catalyst).

- Reaction: The radical adds to the terminal carbon (-position).
- Intermediate: The resulting radical is to the Silicon. The bulky group stabilizes this radical, preventing polymerization and favoring H-abstraction to complete the addition.

Part 3: Mechanistic Visualization

The following diagram illustrates the steric influence of the Supersilyl group on incoming reagents.



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Caption: Figure 1. The "Supersilyl" group directs regioselectivity to the terminal carbon and prevents silicon cleavage.

Part 4: References

- Wiberg, N. (1994).[3] "Supersilyl" compounds of main group elements. Coordination Chemistry Reviews, 163, 217-252. [Link](#)

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